

Handling and safety precautions for Clorprenaline.

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Application Notes and Protocols for Clorprenaline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety precautions, experimental protocols, and technical data for **Clorprenaline**, a β2-adrenergic receptor agonist. It is intended for use by professionals in research and drug development.

Chemical and Physical Properties

Clorprenaline hydrochloride is a white or off-white crystalline powder.[1] It is soluble in water and ethanol.[1]



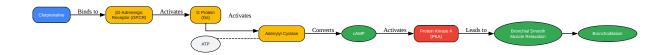
Property	Value	Source
Chemical Formula	C11H16CINO (Clorprenaline) C11H17Cl2NO (Clorprenaline HCl)	[2][3] [1]
Molecular Weight	213.70 g/mol (Clorprenaline) 250.16 g/mol (Clorprenaline HCl)	[2] [1]
CAS Number	3811-25-4 (Clorprenaline) 6933-90-0 (Clorprenaline HCl)	[4][5]
Melting Point	162-167°C (Clorprenaline HCI)	[1]
Boiling Point	329.7°C at 760 mmHg (Clorprenaline HCI)	[1]
Flash Point	153.2°C (Clorprenaline HCl)	[1]
Solubility	Clorprenaline HCI: - DMSO: 1 mg/ml[4] or 50 mg/mL[6] - PBS (pH 7.2): 10 mg/ml[4] - Water: Soluble[1] - Ethanol: Soluble[1] - Methanol: Slightly soluble[1] - Chloroform: Soluble[1] - Acetone: Slightly soluble[1] - Ether: Insoluble[1]	[1][4][6]
Appearance	Solid, White to Pale Yellow	[1]

Mechanism of Action and Signaling Pathway

Clorprenaline is a selective β 2-adrenergic receptor agonist.[5][6][7] Its primary mechanism of action involves the stimulation of β 2-adrenergic receptors located on the smooth muscle cells of the bronchial passages.[8][9] This interaction initiates a signaling cascade that results in bronchodilation, making it effective in treating respiratory conditions like asthma and chronic obstructive pulmonary disease (COPD).[8][9]



The binding of **Clorprenaline** to the β2-adrenergic receptor, a G protein-coupled receptor (GPCR), activates the enzyme adenylate cyclase.[8][9] This enzyme then catalyzes the conversion of adenosine triphosphate (ATP) to cyclic adenosine monophosphate (cAMP).[7][8] The subsequent increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA).[8][9] PKA then phosphorylates various intracellular proteins, which ultimately results in a decrease in intracellular calcium levels and the relaxation of bronchial smooth muscle.[8][9] Additionally, **Clorprenaline** has been shown to inhibit the release of inflammatory mediators, such as histamine and leukotrienes, from mast cells.[8]



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Clorprenaline's mechanism of action via the \(\beta 2\)-adrenergic signaling pathway.

Handling and Safety Precautions GHS Hazard Information

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Serious eye irritation (Category 2), H319: Causes serious eye irritation.
- Skin irritation (Category 2), H315: Causes skin irritation.[10]
- Skin sensitization (Category 1), H317: May cause an allergic skin reaction.[10]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.

Personal Protective Equipment (PPE)



- Respiratory Protection: Use a NIOSH-approved respirator with appropriate cartridges when handling large quantities or in poorly ventilated areas.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat, and ensure skin is not exposed.

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dark, dry, and well-ventilated place.[1] Recommended storage for stock solutions is at -80°C for up to 6 months or -20°C for up to 1 month.[5]
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong alkalis.
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides.[4]

First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician.
- In Case of Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[10]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.
 Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.
 [10]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[10]

Spills and Disposal



- Spill Response: Use personal protective equipment. Avoid dust formation. Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not let the product enter drains.
- Waste Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations. Smaller quantities can potentially be disposed of with household waste, but official regulations should be followed.[4]

Toxicological Data

Route of Administration	Species	LD50 Value
Oral	Mouse	550 mg/kg
Oral	Rat	445 mg/kg
Oral	Dog	>400 mg/kg
Intraperitoneal	Mouse	100 mg/kg
Subcutaneous	Mouse	293 mg/kg
Intravenous	Rat	61 mg/kg
Source:[4]		

Experimental ProtocolsPreparation of Stock and Working Solutions

5.1.1 In Vitro Stock Solution Preparation

- Solvent: Dimethyl sulfoxide (DMSO) is a common solvent for creating stock solutions.
- Procedure:
 - Weigh the desired amount of **Clorprenaline** hydrochloride powder in a sterile conical tube.
 - Add the calculated volume of fresh DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mg/mL).[5][6]
 - Vortex or sonicate at room temperature until the solid is completely dissolved.



 Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[5]

5.1.2 In Vivo Working Solution Preparation

For in vivo experiments, it is recommended to prepare fresh working solutions daily.[5][11]

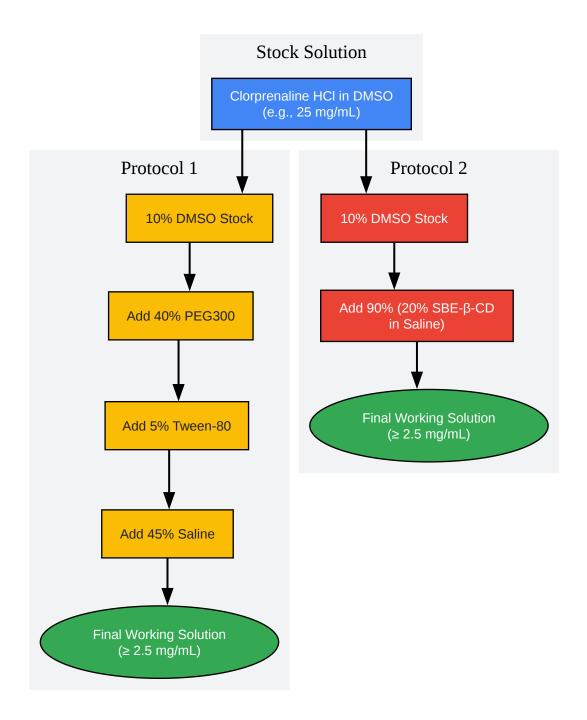
Protocol 1: Saline-based vehicle[5][11]

- Prepare a stock solution of Clorprenaline HCl in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 10% DMSO (from the stock solution).
- Add 40% PEG300 and mix thoroughly.
- Add 5% Tween-80 and mix until the solution is clear.
- Add 45% saline to reach the final volume and mix well. This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL.[5][11]

Protocol 2: SBE-β-CD based vehicle[5][11]

- Prepare a stock solution of **Clorprenaline** HCl in DMSO (e.g., 25 mg/mL).
- Prepare a 20% SBE-β-CD solution in saline.
- In a sterile tube, add 10% DMSO (from the stock solution).
- Add 90% of the 20% SBE-β-CD in saline solution and mix thoroughly. This protocol also yields a clear solution with a solubility of ≥ 2.5 mg/mL.[5][11]





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Workflow for preparing in vivo working solutions of Clorprenaline HCl.

Example Experimental Application: In Vitro Bronchodilator Activity Assay



This protocol provides a general framework for assessing the bronchodilator effects of **Clorprenaline** on isolated tracheal smooth muscle.

Materials:

- Isolated trachea from a suitable animal model (e.g., guinea pig, rat).
- Krebs-Henseleit buffer.
- Clorprenaline hydrochloride.
- A contractile agent (e.g., methacholine, histamine).
- Organ bath setup with an isometric force transducer.
- Data acquisition system.

Procedure:

- Isolate the trachea and prepare tracheal ring segments.
- Mount the tracheal rings in an organ bath containing Krebs-Henseleit buffer, maintained at 37°C and aerated with 95% O2 / 5% CO2.
- Allow the tissue to equilibrate under a resting tension.
- Induce a stable contraction using a contractile agent (e.g., methacholine).
- Once a stable plateau of contraction is achieved, add Clorprenaline in a cumulative concentration-response manner.
- Record the relaxation response at each concentration.
- Calculate the percentage of relaxation relative to the pre-contracted tone.
- Plot the concentration-response curve and determine the EC50 value.

Drug Interactions



- Sympathomimetic agents (e.g., epinephrine): Concurrent use may lead to additive cardiovascular effects, such as increased heart rate and blood pressure.[8]
- Beta-blockers: These drugs can antagonize the bronchodilatory effects of Clorprenaline.[8]
- Diuretics and Corticosteroids: May potentiate the risk of hypokalemia.[8]

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet (SDS) from the supplier. All laboratory work should be conducted by trained professionals in accordance with established safety protocols and institutional guidelines.

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